

Safeguarding Your Research: A Comprehensive Guide to Handling Piceatannol

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Compound of Interest

Compound Name: Piceatannol

Cat. No.: B1677779

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **piceatannol**, a naturally occurring stilbenoid with a range of biological activities. Adherence to these procedures is critical to mitigate risks and ensure the integrity of your research.

Hazard Identification and Personal Protective Equipment (PPE)

Piceatannol requires careful handling due to its potential hazards. According to safety data sheets, it is harmful if swallowed, in contact with skin, or if inhaled[1]. Therefore, a comprehensive PPE strategy is not just recommended, but essential.

Recommended Personal Protective Equipment:

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile, neoprene) are mandatory. Always inspect gloves for tears or punctures before use and wash them before removal[2].
- **Eye Protection:** Safety goggles that provide a complete seal around the eyes are required to protect against dust particles and splashes[3][4].
- **Body Protection:** A lab coat or chemical-resistant suit must be worn to prevent skin contact[5][6]. For activities with a higher risk of splashes, a chemical-resistant apron is also recommended[5].

- Respiratory Protection: In situations where dust may be generated, a NIOSH/MSHA-approved respirator is necessary to prevent inhalation[7].

Operational Plan for Safe Handling and Disposal

A systematic approach to handling **piceatannol** from receipt to disposal minimizes exposure and contamination risks.

Step-by-Step Handling Protocol:

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage.
 - Store **piceatannol** in a tightly sealed container in a cool, dry, and well-ventilated area, protected from light[3][8]. Recommended storage temperatures are between 2-8°C or at -20°C, as specified by the supplier[3][7].
- Preparation and Handling:
 - All handling of solid **piceatannol** that may generate dust should be conducted in a certified chemical fume hood to ensure adequate ventilation[3].
 - Avoid creating dust. If weighing the powder, do so carefully on a tared weighing paper or in a suitable container within the fume hood.
 - When preparing solutions, add the solid to the solvent slowly to avoid splashing. **Piceatannol** is soluble in organic solvents like ethanol and DMSO[8][9].
- Spill Management:
 - In case of a spill, ensure the area is well-ventilated.
 - For powder spills, prevent further dispersion by covering with a plastic sheet or tarp[7].
 - Mechanically collect the spilled material using appropriate tools (e.g., a scoop) and place it in a sealed, labeled container for disposal[7].

- Clean the contaminated surface thoroughly[7].

Disposal Plan:

The disposal of **piceatannol** and its containers must comply with all applicable local, regional, and national regulations[3].

- Waste Collection:
 - Collect all waste materials, including empty containers, contaminated PPE, and spilled material, in a designated and properly labeled hazardous waste container.
- Disposal Procedure:
 - For small quantities of unused **piceatannol**, one general recommendation for non-flush list drugs is to mix the compound with an unappealing substance like dirt or used coffee grounds, place the mixture in a sealed plastic bag, and then dispose of it in the trash[10]. However, this should only be done if permitted by your institution and local regulations.
 - Always consult your institution's environmental health and safety (EHS) department for specific disposal protocols.

Quantitative Data Summary

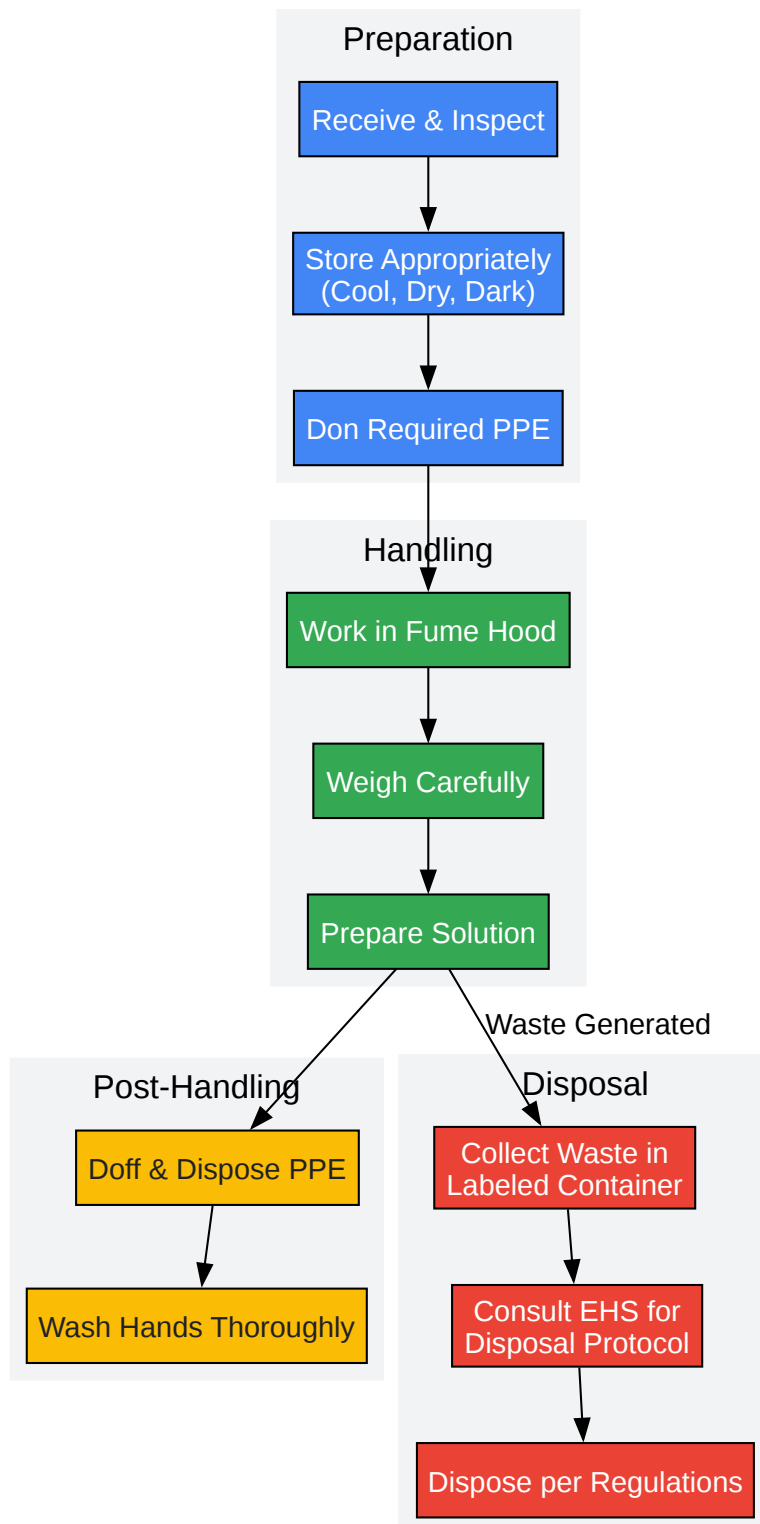
The following table summarizes key quantitative data for **piceatannol**.

Property	Value
Molecular Weight	244.25 g/mol [3]
Solubility	Soluble in ethanol (10 mg/ml), DMSO (10 mg/ml), and dimethyl formamide. Sparingly soluble in aqueous buffers (0.3 mg/ml in a 1:2 solution of ethanol:PBS, pH 7.2)[8][9].
Storage Temperature	Recommended at 2-8°C or -20°C[3][7].
Occupational Exposure Limits (OELs)	Not established. In the absence of specific OELs, exposure should be minimized to the lowest achievable level.

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling and disposal of piceatannol.

Piceatannol Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **piceatannol**.

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